

L-Vinylglycine in Fungi: A Technical Guide to its Natural Occurrence and Analysis

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Compound of Interest

Compound Name: *L*-Vinylglycine

Cat. No.: B1582818

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Abstract

L-vinylglycine, a non-proteinogenic amino acid, is a known natural product found within the fungal kingdom. Its significance lies in its activity as an irreversible inhibitor of various pyridoxal phosphate-dependent enzymes, including transaminases, making it a molecule of interest for researchers in enzymology and drug development. This technical guide provides a comprehensive overview of the current knowledge on the natural occurrence of **L-vinylglycine** in mushrooms, details potential methodologies for its extraction and quantification, and discusses its known biochemical interactions. Due to the limited availability of specific quantitative data in publicly accessible literature, this guide also highlights areas where further research is critically needed.

Natural Occurrence of L-Vinylglycine in Mushrooms

L-vinylglycine has been identified as a constituent of certain mushroom species. However, detailed quantitative analyses across a wide range of fungi are scarce in scientific literature. The primary species cited as containing **L-vinylglycine** is *Entoloma sinuatum* (formerly known as *Rhodophyllus sinuatus*). While its presence is documented, specific concentration ranges have not been extensively reported.

Table 1: Documented Occurrence of **L-Vinylglycine** in Mushroom Species

Mushroom Species	Common Name	Family	L-Vinylglycine Concentration	Reference(s)
Entoloma sinuatum	Livid Pinkgill, Leaden Entoloma	Entolomataceae	Presence confirmed, but quantitative data is not available in the reviewed literature.	General knowledge in mycology

Note: The lack of quantitative data in this table highlights a significant gap in the current research landscape. Further studies are required to determine the concentration of **L-vinylglycine** in various mushroom species.

Biosynthesis and Biochemical Activity

The biosynthetic pathway of **L-vinylglycine** in mushrooms has not been fully elucidated. It is hypothesized to be derived from common amino acid precursors, but the specific enzymatic steps are yet to be characterized.

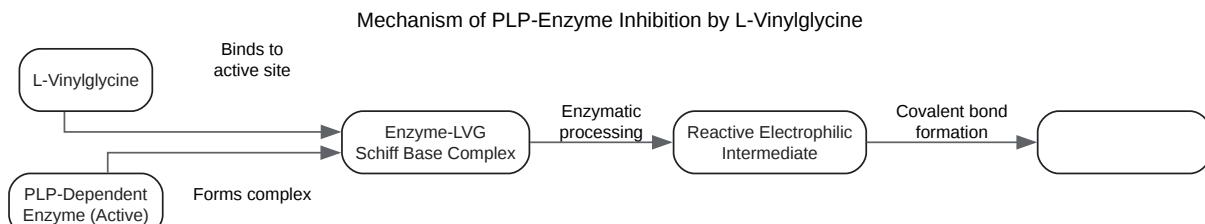
The primary biochemical significance of **L-vinylglycine** stems from its action as a "suicide" or mechanism-based inhibitor of several enzymes that utilize pyridoxal phosphate (PLP) as a cofactor.

Mechanism of Enzyme Inhibition

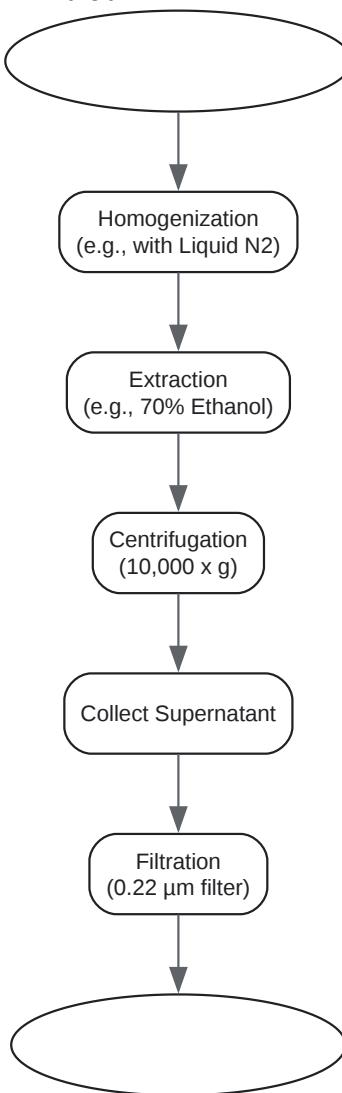
L-vinylglycine's inhibitory action proceeds through the following general steps:

- Binding to the Enzyme: **L-vinylglycine** binds to the active site of a PLP-dependent enzyme, forming a Schiff base with the PLP cofactor.
- Enzymatic Conversion: The enzyme processes **L-vinylglycine** as it would its natural substrate.
- Formation of a Reactive Intermediate: This processing leads to the formation of a highly reactive electrophilic intermediate.

- Irreversible Covalent Bonding: The reactive intermediate then covalently bonds with a nucleophilic residue in the enzyme's active site.
- Enzyme Inactivation: This covalent modification permanently inactivates the enzyme.



Workflow for L-Vinylglycine Extraction from Mushrooms



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